

1-Methyl-1H-1,2,4-triazol-5-amine chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **1-Methyl-1H-1,2,4-triazol-5-amine**

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An In-Depth Technical Guide to **1-Methyl-1H-1,2,4-triazol-5-amine**: Properties, Synthesis, and Applications

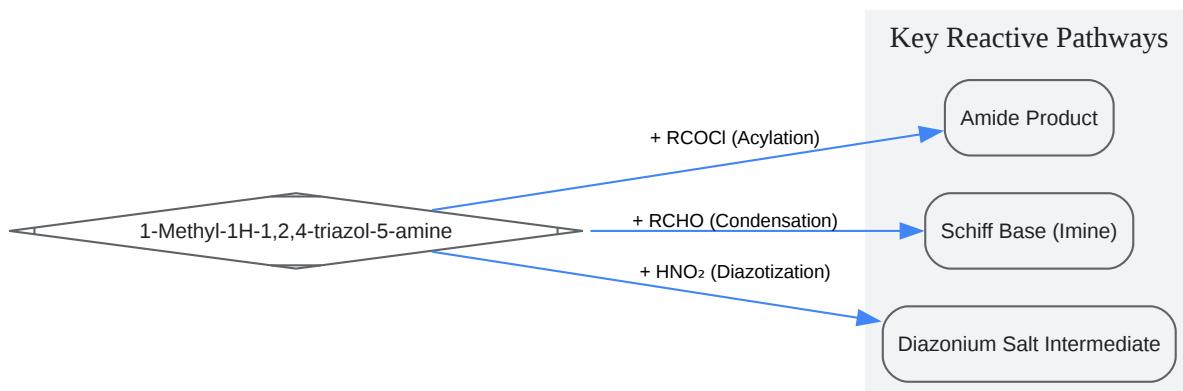
Foreword

As a cornerstone heterocyclic scaffold, the 1,2,4-triazole nucleus is of profound interest to the scientific community, particularly in the realms of medicinal chemistry and materials science.[1] [2] Its derivatives are known to exhibit a vast spectrum of biological activities, including antifungal, antiviral, and anticancer properties.[2][3][4] This guide focuses on a specific, yet vital, derivative: **1-Methyl-1H-1,2,4-triazol-5-amine** (CAS No: 15795-39-8). This molecule serves as a critical building block for the synthesis of more complex chemical entities. This document provides a comprehensive overview of its chemical properties, synthesis, reactivity, and safety considerations, tailored for researchers, scientists, and drug development professionals.

Section 1: Core Chemical and Physical Properties

1-Methyl-1H-1,2,4-triazol-5-amine is a solid, typically appearing as a beige or off-white powder.[5] Its fundamental properties are crucial for its handling, reaction setup, and purification. The methyl group at the N1 position of the triazole ring significantly influences its electronic properties and steric profile compared to its unsubstituted counterpart, 3-amino-1,2,4-triazole.

Below is the chemical structure of **1-Methyl-1H-1,2,4-triazol-5-amine**.



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- To cite this document: BenchChem. [1-Methyl-1h-1,2,4-triazol-5-amine chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b103705#1-methyl-1h-1-2-4-triazol-5-amine-chemical-properties>

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